

Application Note: Advanced Crystallization Protocols for N2-phenylpyrimidine-2,5-diamine

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Compound of Interest

Compound Name: N2-phenylpyrimidine-2,5-diamine

Cat. No.: B8804696

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Executive Summary

N2-phenylpyrimidine-2,5-diamine (CAS: 26806-71-3) is a "privileged scaffold" in medicinal chemistry, serving as the critical pharmacophore for numerous CDK, FAK, and JAK kinase inhibitors (e.g., analogs of Imatinib, Pazopanib). Its high-purity isolation is notoriously difficult due to the oxidative instability of the electron-rich 5-amino group and the tendency of pyrimidine intermediates to form amorphous "tars" or oils.

This guide moves beyond standard "crash-out" precipitation. It details thermodynamically controlled crystallization techniques designed to reject specific impurities—namely regioisomers, unreacted nitro-precursors, and oxidative azo-dimers—while controlling particle size distribution (PSD) for downstream formulation.

Physicochemical Context & Solubility Landscape[1]

To design a robust crystallization, we must first understand the molecular interactions.

- **Hydrogen Bonding:** The molecule possesses distinct H-bond donors (aniline NH, 5-NH₂) and acceptors (pyrimidine ring nitrogens). This encourages strong intermolecular networks, often leading to rapid, uncontrolled nucleation (gelation) if supersaturation is not managed.

- pKa Profile: The pyrimidine ring nitrogen (N1/N3) has a pKa

3.5–4.0. The 5-amino group is weakly basic. This allows for pH-swing manipulation but necessitates neutral conditions for final crystallization to avoid salt formation.

Table 1: Solubility Profile & Solvent Selection Strategy

Solvent System	Solubility Behavior	Crystallization Utility	Risk Factor
Ethanol (EtOH)	High at boiling; Moderate at RT	Primary Choice. Good cooling recovery.	Solvate formation (check TGA).
Water	Very Low (Anti-solvent)	Anti-solvent. Induces high yield.	Oiling out if added too fast.
DMSO/DMF	Very High	Avoid. Difficult to remove; high product loss.	Residual solvent toxicity (ICH Q3C).
Ethyl Acetate	Moderate to Low	Polishing. Excellent for rejecting polar oxidized impurities.	Lower yield. ^{[1][2]}
Isopropanol (IPA)	Moderate	Alternative. Slower nucleation than EtOH.	Requires lower temperatures (<0°C).

Pre-Crystallization Workup (Critical)

Rationale: Crystallization amplifies order. If the starting material is >15% impure or contains "tars," the lattice energy cannot overcome the entropy of the mixture, leading to oiling out.

Protocol A: Acid-Base "Swing" Extraction (Tar Removal)

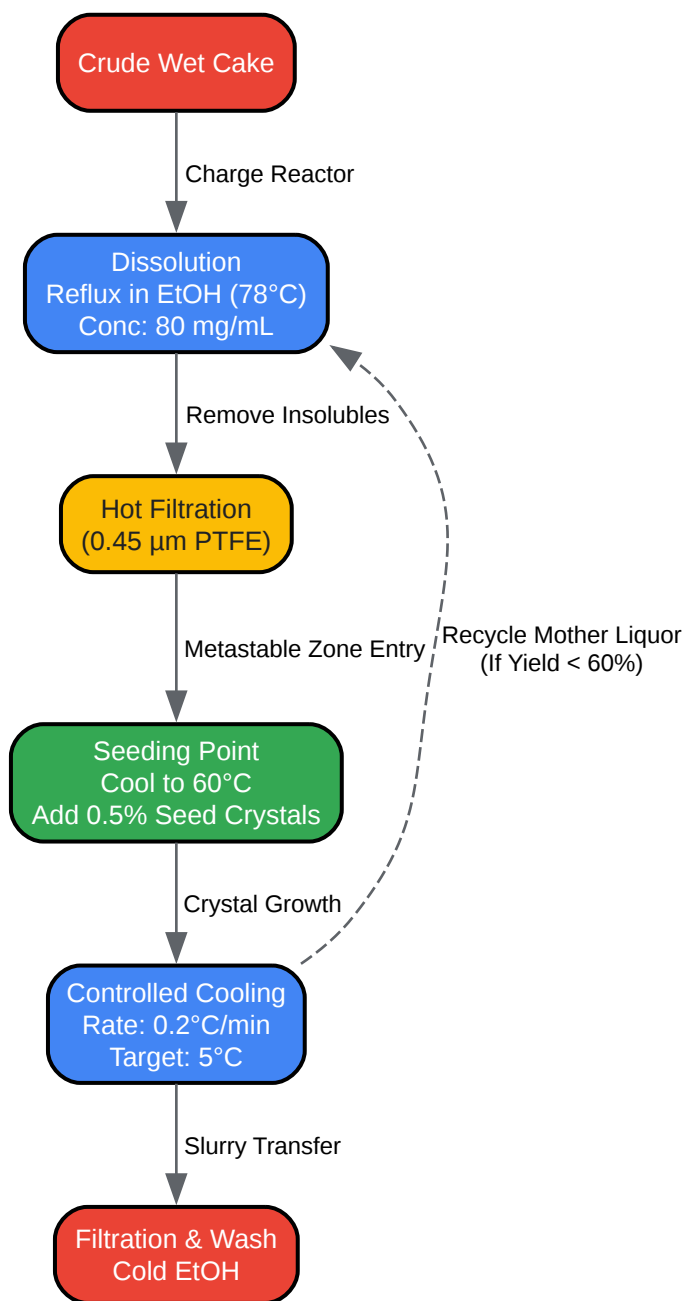
- Dissolve crude solid in 1.0 M HCl (10 mL/g). The diamine dissolves as the hydrochloride salt.
- Filter through a Celite 545 pad to remove insoluble tars and non-basic oxidation products.
- Slowly neutralize filtrate with 2.0 M NaOH to pH 8–9 at 10°C.

- Collect the precipitated free base by filtration. Do not dry completely; proceed wet to crystallization to prevent surface oxidation.

Primary Protocol: Controlled Cooling Crystallization

Objective: Maximize yield while rejecting unreacted 5-nitropyrimidine precursors. System: Ethanol : Water (90:10 v/v).

Workflow Diagram: Cooling Crystallization



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Caption: Figure 1. Thermodynamic trajectory for cooling crystallization. Seeding at the metastable limit prevents spontaneous nucleation and occlusion of impurities.

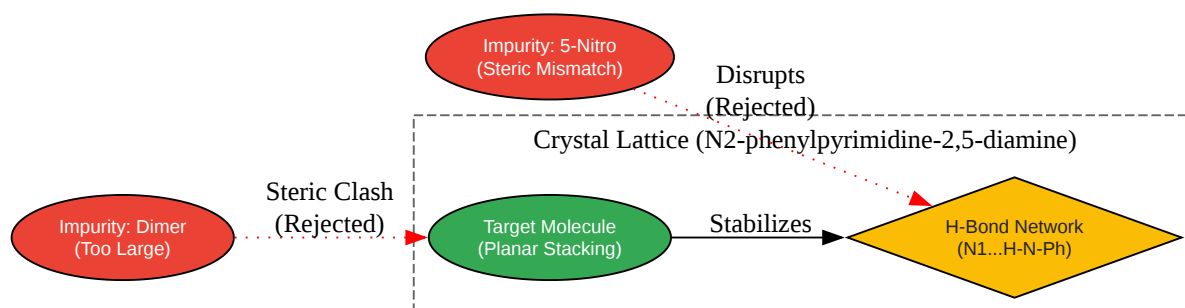
Step-by-Step Methodology

- Dissolution: Charge the wet cake into a jacketed reactor. Add Ethanol (absolute) at a ratio of 12 mL per gram of dry theoretical input. Heat to reflux (78°C) under atmosphere.
 - Note: If solution is not clear, add water dropwise (max 10% v/v) until dissolution is complete.
- Polishing: Perform a hot filtration (jacketed funnel) to remove any remaining inorganic salts (NaCl from the neutralization step).
- Metastable Zone Entry: Cool the filtrate to 60°C. The solution should remain clear (undersaturated or metastable).
- Seeding (Crucial): Add 0.5 wt% of pure **N2-phenylpyrimidine-2,5-diamine** seed crystals.
 - Why? Aminopyrimidines are prone to "oiling out" (Liquid-Liquid Phase Separation). Seeding provides a template for the solid phase, bypassing the oil phase.
- Cooling Ramp: Initiate a linear cooling ramp of 0.2°C/min down to 5°C.
 - Caution: Cooling faster than 0.5°C/min risks trapping solvent and impurities within the crystal lattice (inclusions).
- Aging: Hold at 5°C for 2 hours to maximize yield (Ostwald ripening).
- Isolation: Filter under vacuum. Wash with 2 bed volumes of cold (-10°C) Ethanol.
- Drying: Vacuum oven at 40°C for 12 hours. Avoid temperatures >50°C to prevent surface oxidation.

Secondary Protocol: Anti-Solvent Polishing

Objective: High-purity polishing (>99.5%) for analytical standards or late-stage GMP intermediates. System: DMSO (Solvent) / Water (Anti-solvent).

Impurity Rejection Mechanism



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Caption: Figure 2. Lattice selectivity mechanism. The specific H-bond requirements of the pyrimidine-diamine motif exclude nitro-precursors and bulky oxidative dimers.

Step-by-Step Methodology

- Dissolution: Dissolve 10 g of the semi-pure solid in 30 mL DMSO at room temperature.
- Filtration: Filter through a 0.2 μm membrane to remove dust/particulates.
- Precipitation: Place the DMSO solution in a vessel with high-shear agitation (e.g., overhead stirrer at 400 rpm).
- Addition: Slowly add Water (anti-solvent) via a syringe pump at a rate of 1 mL/min.
 - Observation: Cloud point usually occurs at ~1:1 ratio.
- Final Ratio: Continue addition until the solvent ratio is 1:3 (DMSO:Water).
- Isolation: Filter immediately.

- Why? Extended holding in DMSO/Water can lead to hydrolysis or degradation if not temperature controlled.
- Wash: Copious water wash (5 x 20 mL) to remove residual DMSO.

Analytical Validation & Troubleshooting

Quality Control Parameters

Test	Method	Acceptance Criteria
Purity	HPLC (C18, ACN/H ₂ O + 0.1% TFA)	> 99.0% Area
Residual Solvent	GC-Headspace	EtOH < 5000 ppm; DMSO < 5000 ppm
Solid Form	XRPD (X-Ray Powder Diffraction)	Matches Reference Pattern (No amorphous halo)
Color	Visual	Off-white to pale yellow (Dark brown = Oxidation)

Troubleshooting Guide

- Problem: "Oiling Out" (Two liquid phases formed instead of crystals).
 - Cause: Cooling too fast or impurity load >10%.
 - Fix: Re-heat to dissolve oil. Add seed crystals at the cloud point. Reduce cooling rate.
- Problem: Colored Product (Pink/Brown).
 - Cause: Oxidation of the aniline/amine moiety.
 - Fix: Add 0.1% Sodium Metabisulfite or Ascorbic Acid to the aqueous phase during the initial workup or crystallization. Perform all steps under Nitrogen.
- Problem: Low Yield.
 - Cause: Product too soluble in Ethanol.

- Fix: Switch to Isopropanol (IPA) or increase the final water content in the EtOH/Water mix to 20%.

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